

CAS number and molecular formula of 7-Iodocinnoline

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Compound of Interest

Compound Name: 7-Iodocinnoline

Cat. No.: B15331392

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In-depth Technical Guide: The Cinnoline Scaffold

A comprehensive exploration of the synthesis, properties, and therapeutic potential of cinnoline derivatives for researchers, scientists, and drug development professionals.

Introduction

Cinnoline, a bicyclic aromatic heterocycle containing two adjacent nitrogen atoms, serves as a vital scaffold in medicinal chemistry. Its derivatives have garnered significant attention due to their wide spectrum of biological activities, making them promising candidates for drug discovery and development. This technical guide provides an in-depth overview of the cinnoline core, with a focus on its synthesis, and diverse pharmacological applications. While the specific compound **7-Iodocinnoline** is not documented in publicly available chemical literature and databases, this guide will explore the broader family of cinnoline derivatives, which are of significant interest to the scientific community.

The cinnoline ring system is a key pharmacophore, and its derivatives have been reported to exhibit a range of biological effects, including antimicrobial, anti-inflammatory, and anticancer properties. The versatility of the cinnoline structure allows for a multitude of chemical modifications, enabling the fine-tuning of its biological and physicochemical properties.

General Synthesis Strategies for Cinnoline Derivatives

The synthesis of the cinnoline core can be achieved through several established chemical reactions. One of the most common methods is the Widman-Stoermer synthesis, which involves the cyclization of an α,β -unsaturated azo compound. Another versatile approach is the Neber rearrangement of O-acylated ketoximes.

A frequently employed synthetic route involves the diazotization of o-amino-phenyl propiolic acid, which yields a diazonium salt that subsequently cyclizes to form the cinnoline ring. Furthermore, intramolecular cyclization of hydrazones derived from the coupling of diazonium salts with active methylene compounds, such as cyanoacetamide, provides a reliable method for constructing the cinnoline scaffold. The specific functionalization of the cinnoline ring, including the introduction of various substituents at different positions, can be achieved through a variety of organic reactions, allowing for the creation of diverse chemical libraries for biological screening.

Biological Activities and Therapeutic Potential

The cinnoline nucleus is a privileged scaffold in drug discovery, with its derivatives demonstrating a wide array of pharmacological activities.

Table 1: Overview of Reported Biological Activities of Cinnoline Derivatives

Biological Activity	Description
Antimicrobial	Cinnoline derivatives, particularly those with halogen substitutions, have shown potent activity against a range of bacteria and fungi.
Anticancer	Certain cinnoline analogs have exhibited significant antiproliferative activity against various human cancer cell lines.
Anti-inflammatory	Cinnoline compounds have been investigated for their potential to modulate inflammatory pathways.
Antitubercular	The cinnoline scaffold has been explored for the development of new agents to combat tuberculosis.
Antimalarial	Some cinnoline derivatives have shown promise as potential antimalarial agents.

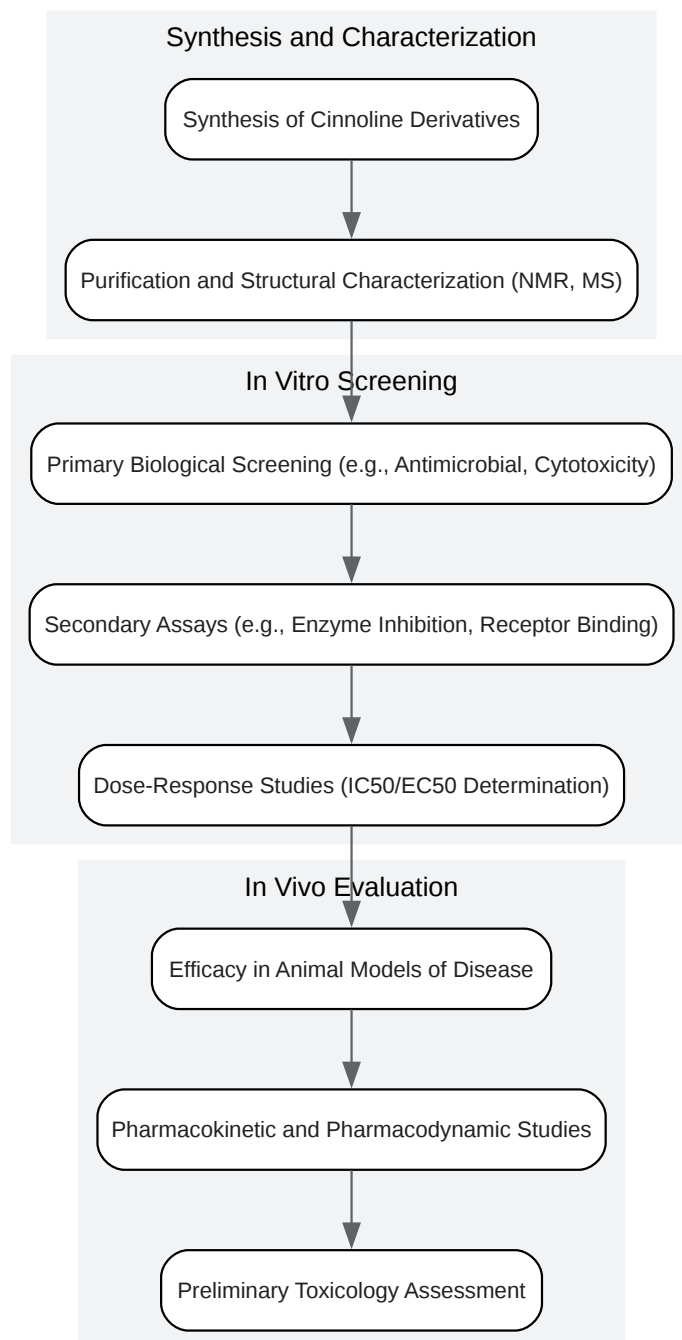
The diverse biological profile of cinnoline derivatives underscores their importance as a source of lead compounds for the development of new therapeutic agents. The continued exploration of the chemical space around the cinnoline core is likely to yield novel drug candidates with improved efficacy and safety profiles.

Experimental Workflows and Signaling Pathways

While specific experimental data for **7-Iodocinnoline** is unavailable, the general workflow for evaluating the biological activity of cinnoline derivatives typically involves a series of in vitro and in vivo assays.

Logical Workflow for Biological Evaluation of Cinnoline Derivatives

General Workflow for Evaluating Cinnoline Derivatives



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Caption: A generalized workflow for the synthesis and biological evaluation of novel cinnoline derivatives.

Conclusion

The cinnoline scaffold remains a highly attractive starting point for the design and development of new therapeutic agents. The rich chemistry of cinnoline allows for the generation of diverse libraries of compounds, and the broad spectrum of biological activities associated with its derivatives continues to inspire further research. While information on **7-Iodocinnoline** is not currently available, the extensive body of literature on other cinnoline derivatives provides a solid foundation for future investigations into this important class of heterocyclic compounds. Researchers in the fields of medicinal chemistry and drug development are encouraged to explore the therapeutic potential of the cinnoline nucleus.

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